

Application Note: Allyl Glycidyl Ether (AGE) in UV-Cured Coatings

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Compound of Interest

Compound Name: *Allyl glycidyl ether*

Cat. No.: *B154827*

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Introduction

Allyl glycidyl ether (AGE) is a versatile bifunctional monomer that serves as a valuable component in the formulation of UV-cured coatings. Its unique molecular structure, featuring both an epoxide (glycidyl) and an allyl group, allows it to participate in two distinct polymerization mechanisms. This dual-functionality makes AGE an effective reactive diluent and a crosslinking agent, enabling the formulation of coatings with a tailored balance of properties. The epoxide group undergoes cationic photopolymerization, while the allyl group can be polymerized via free-radical mechanisms, often in hybrid or dual-cure systems.

The primary role of AGE in many formulations is as a reactive diluent, effectively reducing the viscosity of high-molecular-weight epoxy resins and oligomers to improve application properties like flow and leveling. Unlike non-reactive diluents, AGE is incorporated directly into the polymer network during curing, which minimizes the release of volatile organic compounds (VOCs) and maintains the integrity of the final film. Its participation in the polymerization process contributes to the final crosslink density, impacting the coating's mechanical and chemical properties.

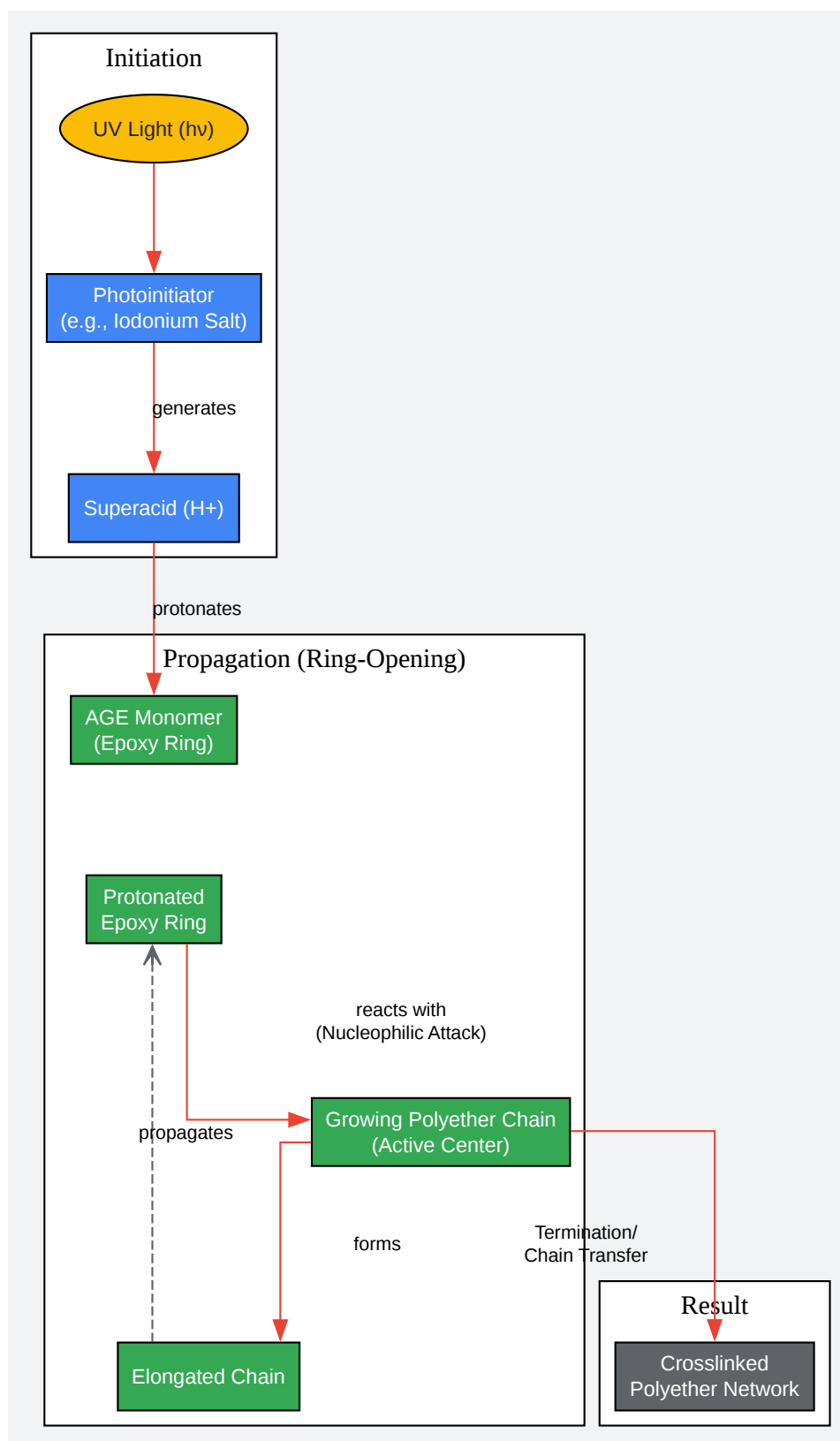
Key Applications & Advantages:

- **Reactive Diluent:** Significantly lowers formulation viscosity for easier application without contributing to VOCs.

- **Hybrid & Dual-Cure Systems:** The presence of two distinct reactive groups allows for sequential or simultaneous curing processes, offering enhanced control over final properties.
- **Improved Adhesion:** The polarity of the ether and epoxy groups can promote adhesion to various substrates.
- **Enhanced Flexibility:** Incorporation of AGE can modify the polymer network to improve flexibility and impact resistance.

Mechanism of Action: Cationic UV Curing

The primary mechanism for curing the epoxide moiety of **Allyl Glycidyl Ether** is cationic photopolymerization. This process is initiated by a photoinitiator, typically a diaryliodonium or triarylsulfonium salt, which upon UV irradiation generates a strong Brønsted acid (H^+). This acid protonates the oxygen atom of the epoxy ring, activating it for nucleophilic attack by another monomer unit. This chain reaction, known as cationic ring-opening polymerization (CROP), results in the formation of a polyether network. A key advantage of this mechanism is that the polymerization continues even after the UV light source is removed, a phenomenon known as "dark cure".



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Caption: Cationic ring-opening polymerization of AGE's epoxide group.

Quantitative Data Summary

The performance of UV-cured coatings containing **Allyl Glycidyl Ether** is highly dependent on the formulation, particularly the type and concentration of the photoinitiator and other co-monomers. Below are tables summarizing typical performance data.

Table 1: Effect of AGE Concentration on Coating Properties

Property	Formulation A (5% AGE)	Formulation B (15% AGE)	Formulation C (25% AGE)
Viscosity (cP at 25°C)	1200	450	180
Pencil Hardness	3H	2H	H
Adhesion (ASTM D3359)	5B	5B	4B

| Epoxide Conversion (%) | 92 | 88 | 85 |

Formulations contain a cycloaliphatic epoxy resin, a polyol, and 2 wt% of a cationic photoinitiator.

Table 2: Curing Performance with Different Photoinitiators

Photoinitiator (2 wt%)	Curing Time (s) for Tack-Free Surface	Final Epoxide Conversion (%)
Diaryliodonium Salt	15	91

| Triarylsulfonium Salt | 20 | 89 |

Formulation: 80% Cycloaliphatic Epoxy, 20% AGE. Cured under a 300 W medium-pressure mercury lamp.

Experimental Protocols

The following protocols provide a detailed methodology for the preparation and characterization of a UV-curable coating containing **Allyl Glycidyl Ether**.

Caption: General experimental workflow for AGE-based UV-cured coatings.

Protocol 1: Formulation and Curing

Objective: To prepare and cure a UV-curable coating formulation based on a cycloaliphatic epoxy resin diluted with AGE.

Materials:

- Cycloaliphatic epoxy resin (e.g., 3,4-Epoxy cyclohexylmethyl 3,4-epoxycyclohexanecarboxylate)
- **Allyl Glycidyl Ether** (AGE)
- Cationic Photoinitiator (e.g., Diaryliodonium hexafluoroantimonate)
- Substrate (e.g., glass slides, steel panels)
- Bar coater (e.g., 25 μm)
- UV Curing System (medium-pressure mercury lamp with controlled intensity)

Procedure:

- In a light-blocking container, weigh the cycloaliphatic epoxy resin and the desired amount of **Allyl Glycidyl Ether** (e.g., for a 20 wt% AGE formulation, use an 80:20 ratio).
- Add the cationic photoinitiator (e.g., 2 wt% of the total resin/AGE weight).
- Mix the components thoroughly with a mechanical stirrer at room temperature for 15 minutes or until the photoinitiator is completely dissolved. Ensure the process is conducted away from UV light sources.
- Place the formulation in a vacuum chamber for 10 minutes to remove any entrapped air bubbles.

- Select a clean, dry substrate. Place it on a flat surface.
- Apply the formulation to the substrate and draw down a uniform film using a bar coater to a specified thickness (e.g., 25 μm).
- Immediately place the coated substrate on the conveyor belt of the UV curing system.
- Expose the coating to UV light. A typical condition is a dose of $\sim 500 \text{ mJ/cm}^2$.
- After curing, allow the samples to condition at ambient temperature ($23 \pm 2^\circ\text{C}$) for 24 hours before characterization to allow for the completion of the dark cure.

Protocol 2: Determination of Epoxide Conversion via FTIR

Objective: To quantify the degree of conversion of epoxy groups after UV curing.

Materials:

- Fourier-Transform Infrared (FTIR) Spectrometer with an ATR (Attenuated Total Reflectance) accessory.
- Uncured liquid formulation.
- Cured coating sample.

Procedure:

- Record the FTIR spectrum of the uncured liquid formulation. Identify the characteristic absorption peak for the epoxy ring, which is typically found around 910 cm^{-1} .
- Identify a reference peak that does not change during polymerization, such as the C-H stretching peak around 2930 cm^{-1} or a C=C aromatic peak if applicable.
- Calculate the ratio of the area of the epoxy peak (A_{epoxy}) to the area of the reference peak (A_{ref}) for the uncured sample: $\text{Ratio}_{\text{uncured}} = (A_{\text{epoxy}} / A_{\text{ref}})_{\text{uncured}}$.
- Record the FTIR spectrum of the cured coating after the 24-hour post-cure period.

- Calculate the same peak area ratio for the cured sample: $\text{Ratio_cured} = (\text{A_epoxy} / \text{A_ref})_{\text{cured}}$.
- The percent conversion of the epoxy groups is calculated using the following formula:
 $\text{Epoxide Conversion (\%)} = [1 - (\text{Ratio_cured} / \text{Ratio_uncured})] * 100$

Protocol 3: Pencil Hardness Test

Objective: To assess the surface hardness of the cured coating.

Materials:

- Cured coating on a rigid substrate.
- Set of calibrated drawing pencils of varying hardness (e.g., 6B to 6H).
- Pencil Hardness Tester (conforming to ASTM D3303).

Procedure:

- Place the cured panel on a firm, level surface.
- Starting with a softer pencil (e.g., 2H), push the pencil firmly against the coating at a 45° angle.
- Observe the surface. The hardness is defined by the hardest pencil that does not scratch or gouge the coating.
- If no scratch is observed, repeat the test with the next harder pencil until a scratch is made.
- The pencil hardness is reported as the grade of the last pencil that did not scratch the film. For example, if the 3H pencil did not scratch the surface but the 4H pencil did, the hardness is reported as 3H.
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